

# Troubleshooting Splitomicin insolubility in aqueous solutions

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## Compound of Interest

Compound Name: Splitomicin

Cat. No.: B548557

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## Technical Support Center: Splitomicin

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges with **Splitomicin** insolubility in aqueous solutions during their experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **Splitomicin** and what is its mechanism of action?

**Splitomicin** is a small molecule inhibitor of the Sir2 family of NAD<sup>+</sup>-dependent histone deacetylases (sirtuins).[1] It functions by inhibiting the deacetylation of both histone and non-histone proteins, thereby influencing gene expression and other cellular processes.[2] While initially identified as a potent inhibitor of yeast Sir2p, it also inhibits human sirtuins, particularly SIRT1 and SIRT2.[3]

Q2: What is the recommended solvent for preparing **Splitomicin** stock solutions?

The recommended solvent for preparing **Splitomicin** stock solutions is dimethyl sulfoxide (DMSO).[4] Ethanol can also be used.[1]

Q3: What are the known solubility limits of **Splitomicin**?

The solubility of **Splitomicin** can vary depending on the solvent and conditions. The following table summarizes reported solubility data:

Solvent	Concentration	Notes
DMSO	$\geq 39$ mg/mL (196.75 mM)	Use fresh, moisture-free DMSO for best results. <sup>[4]</sup>
DMSO	20 mg/mL	With ultrasonic treatment.
Ethanol	15 mg/mL	
Ethanol	$\geq 44.2$ mg/mL	
DMF	15 mg/mL	
DMSO:PBS (pH 7.2) (1:10)	0.1 mg/mL	

Q4: How should **Splitomicin** stock solutions be stored?

It is recommended to store **Splitomicin** stock solutions at -20°C for short-term storage (up to one month) and at -80°C for long-term storage (up to six months). To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes.

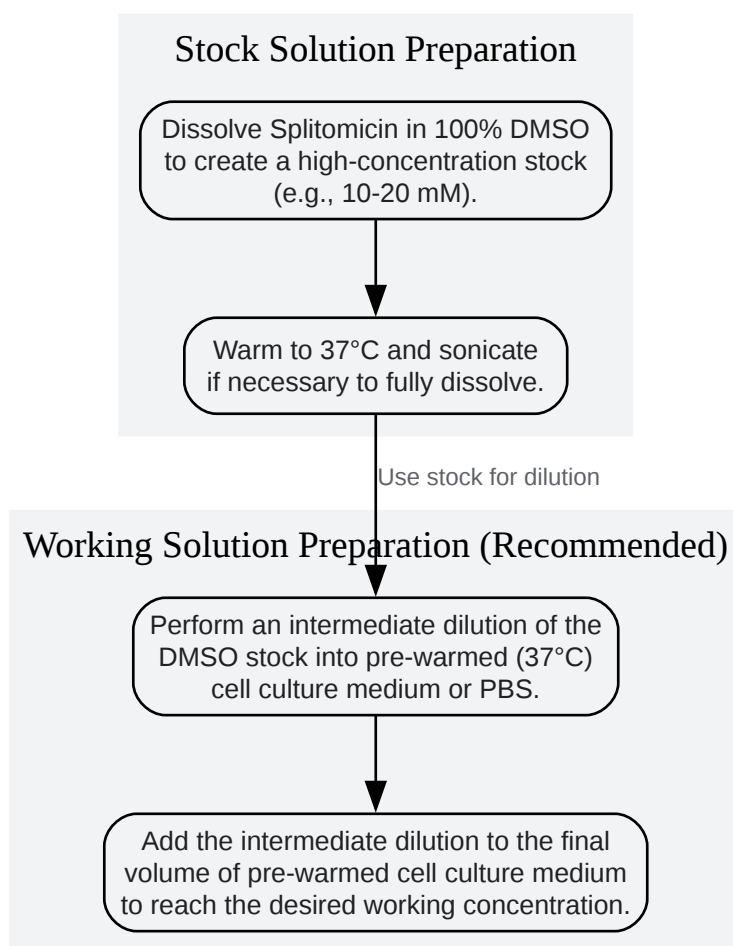
## Troubleshooting Guide

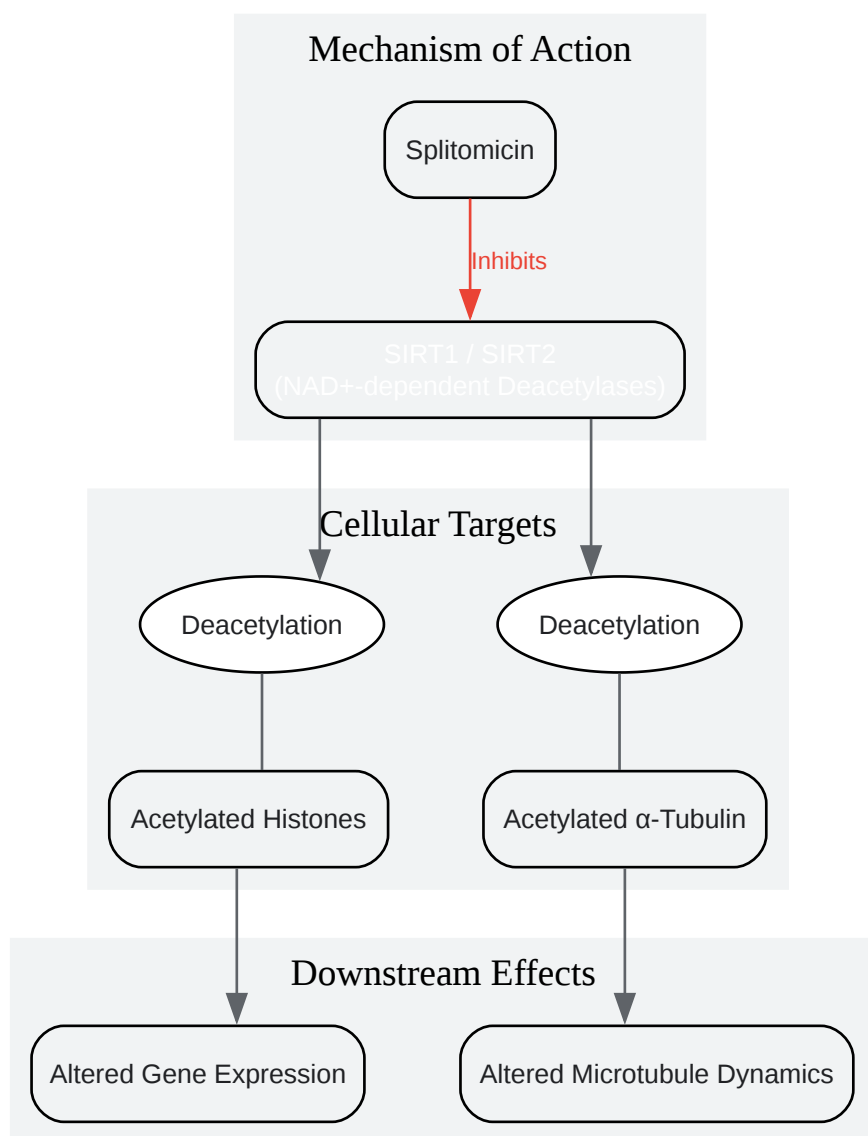
Problem: My **Splitomicin** precipitates out of solution when I add it to my aqueous cell culture medium.

This is a common issue encountered when diluting a concentrated DMSO stock of a hydrophobic compound into an aqueous solution. The sudden change in solvent polarity causes the compound to crash out of solution.

Solution Workflow:

The following workflow is recommended to avoid precipitation when preparing working solutions of **Splitomicin** in cell culture media.





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- To cite this document: BenchChem. [Troubleshooting Splitomicin insolubility in aqueous solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b548557#troubleshooting-splitomicin-insolubility-in-aqueous-solutions]

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